

Physicochemical Properties of Synthetic Sesaminol: An In-depth Technical Guide

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Compound of Interest

Compound Name: Sesaminol

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Introduction

Sesaminol, a lignan found in sesame seeds and their oil, has garnered significant interest in the scientific community for its potent antioxidant and anti-inflammatory properties. As a potential therapeutic agent, a thorough understanding of its physicochemical characteristics is paramount for formulation development, quality control, and ensuring its efficacy and stability in pharmaceutical preparations. This technical guide provides a comprehensive overview of the core physicochemical properties of synthetic **sesaminol**, including detailed experimental protocols and an exploration of its relevant signaling pathways.

Physicochemical Properties

A precise understanding of the physicochemical properties of a compound is crucial for its development as a drug. These properties influence its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation possibilities.

Table 1: Summary of Physicochemical Data for Synthetic **Sesaminol**

Property	Value	Source/Method
Molecular Formula	C ₂₀ H ₁₈ O ₇	Mass Spectrometry
Molecular Weight	370.36 g/mol	Mass Spectrometry
Melting Point	Data not available in searched literature.	N/A
Boiling Point	504.7 ± 50.0 °C (Predicted)	Computational Prediction
Density	1.456 ± 0.06 g/cm ³ (Predicted)	Computational Prediction
pKa	9.69 ± 0.20 (Predicted)	Computational Prediction
Solubility		
Water	Sparingly soluble (qualitative)	General knowledge for lignans
Ethanol	Data not available in searched literature.	N/A
DMSO	Data not available in searched literature.	N/A
Methanol	Data not available in searched literature.	N/A
UV-Vis λ _{max}	Data not available in searched literature.	N/A

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and identification of synthetic **sesaminol**, ensuring its purity and identity.

Table 2: Summary of Spectroscopic Data for Synthetic **Sesaminol**

Technique	Data
^1H -NMR	Specific chemical shifts and coupling constants are not available in a consolidated table in the searched literature. Data is typically obtained in CDCl_3 or DMSO-d_6 .
^{13}C -NMR	Specific chemical shifts are not available in a consolidated table in the searched literature.
Mass Spectrometry (MS)	The fragmentation pattern is used for structural confirmation. High-resolution mass spectrometry (HRMS) provides the exact mass for molecular formula determination. Specific fragmentation data for synthetic sesaminol is not detailed in the searched literature.
Infrared (IR) Spectroscopy	Characteristic peaks would include those for O-H (hydroxyl), C-O (ether), C=C (aromatic), and C-H (aliphatic and aromatic) stretching and bending vibrations. A detailed spectrum with peak assignments for synthetic sesaminol is not available in the searched literature.

Stability Profile

The stability of a drug substance is a critical quality attribute that can affect its safety and efficacy. Stability studies are performed to establish a re-test period or shelf life and to recommend storage conditions.

Table 3: Stability Profile of Synthetic **Sesaminol**

Condition	Observations
Thermal Stability	Sesaminol can be generated from the thermal degradation of sesamolin at high temperatures, suggesting some degree of thermal liability, though specific degradation kinetics are not available. [1] [2]
Photostability	Data not available in the searched literature.
pH Stability	Data not available in the searched literature.

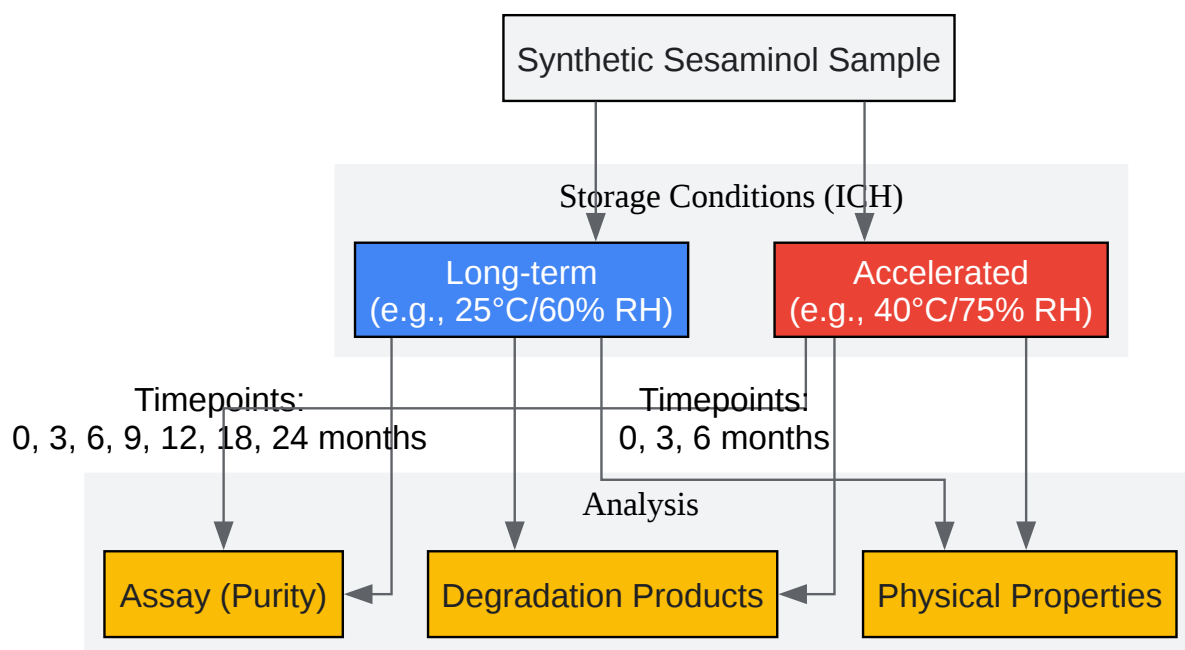
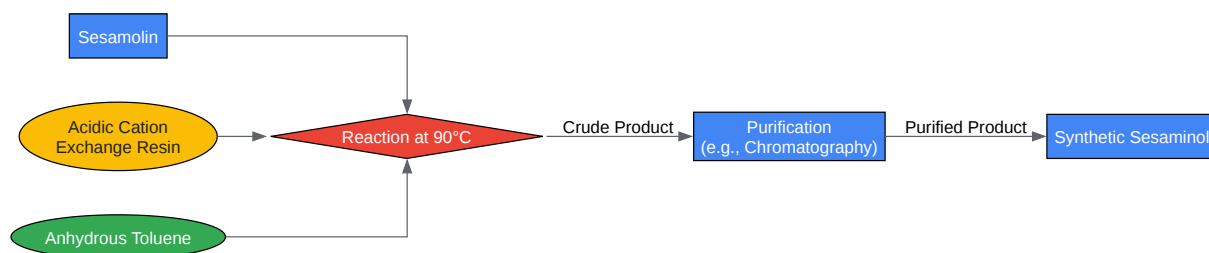
Experimental Protocols

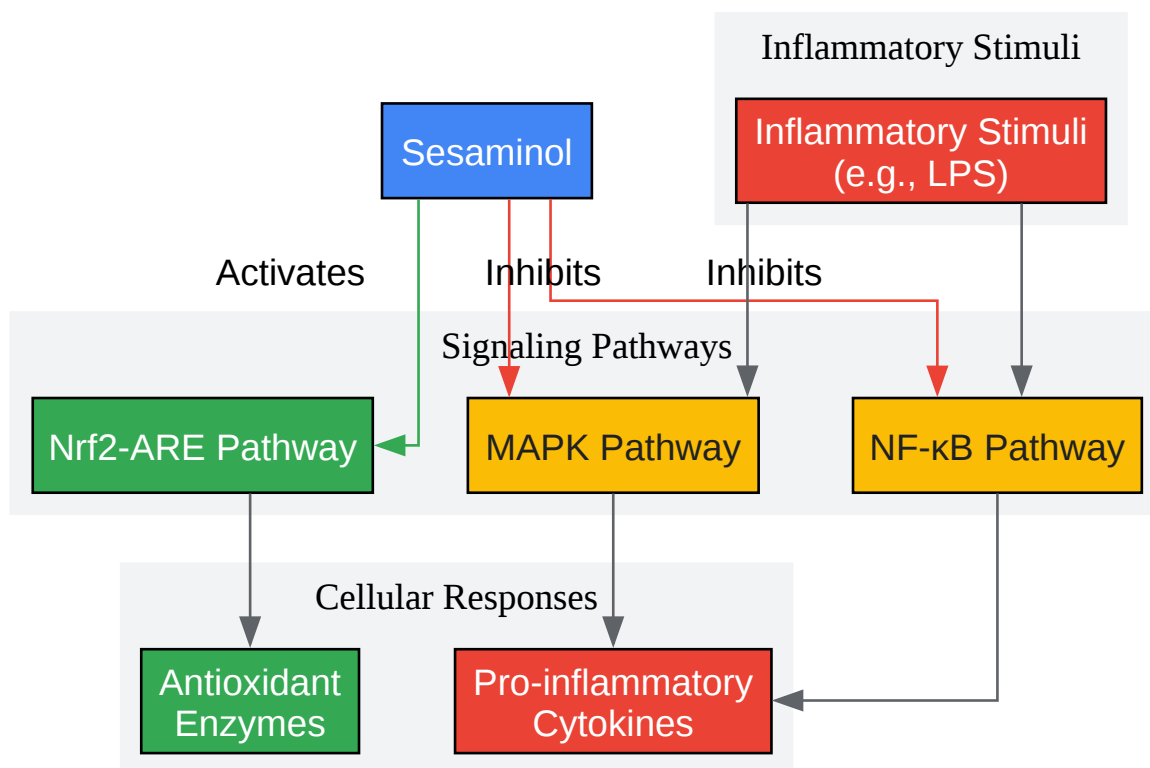
Detailed and validated experimental protocols are necessary for the consistent and reliable characterization of synthetic **sesaminol**.

Synthesis of Sesaminol from Sesamolin

A common method for the synthesis of **sesaminol** involves the acid-catalyzed conversion of sesamolin.

Workflow for Synthesis of **Sesaminol** from Sesamolin





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References

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